

In-depth Technical Guide: Solubility and Stability of Dioctadecyl Sulfate in Organic Solvents

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Compound of Interest

Compound Name: *Dioctadecyl sulfate*

Cat. No.: *B3055662*

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Disclaimer: Publicly available, specific quantitative data on the solubility and stability of **dioctadecyl sulfate** in a comprehensive range of organic solvents is limited. This guide provides a framework and general methodologies based on common practices for similar long-chain alkyl sulfates. The provided tables and protocols should be considered illustrative templates for experimental investigation.

Introduction

Dioctadecyl sulfate (DOS) is an anionic surfactant with a long, hydrophobic dialkyl chain and a polar sulfate head group. This amphiphilic nature governs its solubility and stability in various media, making it a compound of interest in formulations, drug delivery systems, and materials science. Understanding its behavior in organic solvents is critical for process development, formulation design, and ensuring the long-term stability of products.

This technical guide outlines the key considerations for the solubility and stability of **dioctadecyl sulfate** in organic solvents, provides standardized methodologies for their determination, and presents a logical workflow for these assessments.

Physicochemical Properties of Dioctadecyl Sulfate

A summary of the key physicochemical properties of **dioctadecyl sulfate** is presented below. These properties are crucial in predicting its solubility and stability.

Property	Value	Notes
Molecular Formula	C ₃₆ H ₇₄ NaO ₄ S	(Sodium Salt)
Molecular Weight	626.0 g/mol	(Sodium Salt)
Appearance	White to off-white powder	
Charge	Anionic	
Structure	Two C18 alkyl chains attached to a sulfate group	

Solubility Profile

The solubility of **dioctadecyl sulfate** is highly dependent on the polarity, hydrogen bonding capacity, and temperature of the organic solvent. Generally, its long alkyl chains favor solubility in non-polar to moderately polar solvents, while the sulfate head group requires a solvent capable of stabilizing its charge.

Illustrative Solubility Data

The following table presents a template for summarizing experimentally determined solubility data for **dioctadecyl sulfate** in a range of common organic solvents at a specified temperature.

Solvent	Polarity Index	Solubility (mg/mL) at 25°C	Observations
Methanol	5.1	Data not available	
Ethanol	4.3	Data not available	
Isopropanol	3.9	Data not available	
Acetone	5.1	Data not available	
Acetonitrile	5.8	Data not available	
Dimethyl Sulfoxide (DMSO)	7.2	Data not available	
Dimethylformamide (DMF)	6.4	Data not available	
Dichloromethane (DCM)	3.1	Data not available	
Tetrahydrofuran (THF)	4.0	Data not available	
Toluene	2.4	Data not available	
Hexane	0.1	Data not available	

Stability Profile

The primary degradation pathway for **dioctadecyl sulfate** in the presence of nucleophiles or under acidic/basic conditions is the hydrolysis of the sulfate ester bond. The rate of degradation is influenced by temperature, pH, water content, and the nature of the organic solvent.

Illustrative Stability Data

This table provides a template for summarizing the stability of **dioctadecyl sulfate** in various organic solvents under defined storage conditions.

Solvent	Storage Condition	Half-life (t $\frac{1}{2}$)	Degradation Products
Methanol	25°C, sealed vial	Data not available	Octadecanol, Sulfate
Ethanol	40°C, sealed vial	Data not available	Octadecanol, Sulfate
DMSO	25°C, sealed vial	Data not available	Octadecanol, Sulfate
Acetonitrile	40°C, with 1% H ₂ O	Data not available	Octadecanol, Sulfate

Experimental Protocols

Detailed and validated experimental protocols are essential for obtaining reliable solubility and stability data.

Protocol for Solubility Determination (Shake-Flask Method)

This method is a standard approach for determining the equilibrium solubility of a compound in a given solvent.

- **Preparation:** Add an excess amount of **dioctadecyl sulfate** to a known volume of the selected organic solvent in a sealed, screw-cap vial.
- **Equilibration:** Agitate the vial at a constant temperature (e.g., 25°C) using a mechanical shaker or orbital incubator for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** Centrifuge the suspension at a high speed (e.g., 10,000 x g for 15 minutes) to pellet the excess, undissolved solid.
- **Sampling:** Carefully withdraw a known volume of the clear supernatant.
- **Quantification:** Dilute the supernatant with an appropriate solvent and quantify the concentration of **dioctadecyl sulfate** using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with an Evaporative Light Scattering Detector (ELSD) or a Charged Aerosol Detector (CAD).

- Calculation: Calculate the solubility in mg/mL based on the measured concentration and the dilution factor.

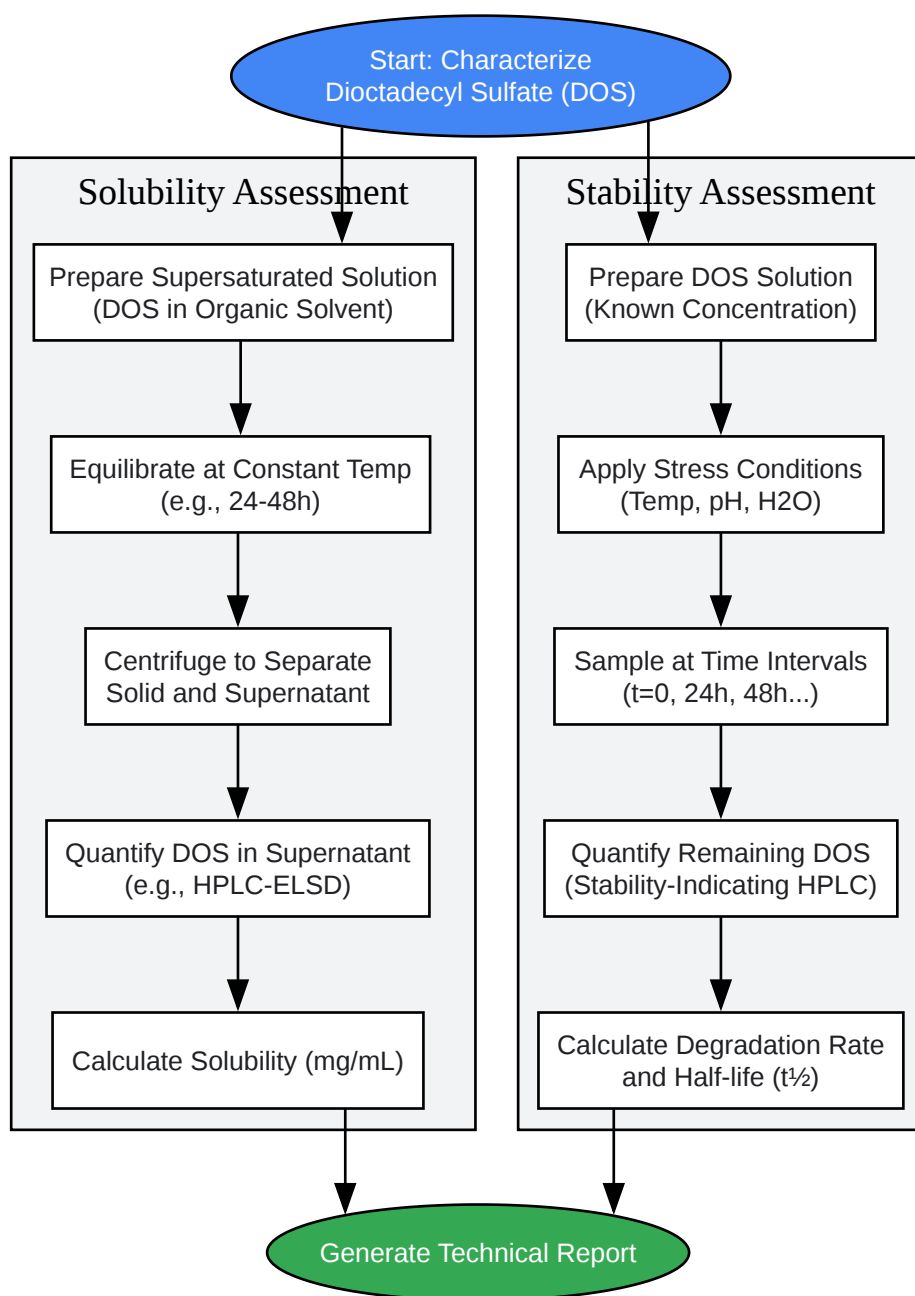
Protocol for Stability Assessment (Forced Degradation Study)

This protocol outlines a method to assess the chemical stability of **dioctadecyl sulfate** under accelerated conditions.

- Sample Preparation: Prepare a stock solution of **dioctadecyl sulfate** in the organic solvent of interest at a known concentration (e.g., 1 mg/mL).
- Stress Conditions: Aliquot the stock solution into several sealed vials. Expose the vials to various stress conditions, such as elevated temperature (e.g., 40°C, 60°C), and the presence of small amounts of acid, base, or water.
- Time Points: At specified time intervals (e.g., 0, 24, 48, 72 hours), remove a vial from each stress condition.
- Analysis: Analyze the samples immediately by a stability-indicating HPLC method to separate the intact **dioctadecyl sulfate** from any degradation products.
- Data Analysis: Plot the percentage of remaining **dioctadecyl sulfate** against time for each condition. Calculate the degradation rate and the half-life ($t_{1/2}$) of the compound under each condition.

Visualized Experimental Workflow

The following diagram illustrates the logical flow for a comprehensive assessment of the solubility and stability of **dioctadecyl sulfate**.



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Caption: Workflow for solubility and stability testing of **dioctadecyl sulfate**.

Conclusion

The solubility and stability of **dioctadecyl sulfate** in organic solvents are critical parameters for its successful application in research and development. While specific data is not readily available in public literature, the experimental protocols and workflows outlined in this guide

provide a robust framework for researchers to generate this vital information. The systematic determination of these properties will enable informed solvent selection, lead to more stable formulations, and ultimately accelerate the development of products containing **dioctadecyl sulfate**.

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